

Thermodynamic Properties of 1-Ethylcyclohexene: A Technical Guide

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Compound of Interest

Compound Name: 1-Ethylcyclohexene

Cat. No.: B074122

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This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **1-Ethylcyclohexene**. The information is intended for researchers, scientists, and professionals in drug development who require precise data for modeling, reaction design, and process optimization. This document summarizes key quantitative data in structured tables, details the experimental methodologies used for their determination, and provides visual representations of experimental workflows.

Core Thermodynamic Data

The thermodynamic properties of **1-Ethylcyclohexene** (CAS Registry Number: 1453-24-3, Formula: C_8H_{14} , Molecular Weight: 110.1968 g/mol) have been determined through various experimental and computational methods.^{[1][2][3]} The following tables present a summary of the key thermodynamic data available for this compound.

Table 1: Enthalpy and Gibbs Free Energy of Formation

Property	Phase	Value (kJ/mol)	Method	Reference
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	Liquid	-106.8 ± 1.0	Combustion Calorimetry	Labbauf and Rossini, 1961[1]
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	Gas	-63.58	Calculated	NIST[1]
Standard Molar Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	Gas	103.13	Calculated (Joback Method)	Cheméo

Table 2: Enthalpy of Combustion and Hydrogenation

Property	Phase	Value (kJ/mol)	Method	Reference
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	Liquid	-4998.5 ± 1.0	Bomb Calorimetry	Labbauf and Rossini, 1961
Enthalpy of Hydrogenation ($\Delta_h H^\circ$)	Liquid	-111.3 ± 0.4	Reaction Calorimetry	Turner and Garner, 1958

Table 3: Heat Capacity and Entropy

Property	Phase	Value	Temperature (K)	Method	Reference
Molar Heat Capacity at Constant Pressure (Cp)	Gas	164.5 J/mol·K	298.15	Estimated	NIST
Molar Heat Capacity at Constant Pressure (Cp)	Gas	239.3 J/mol·K	500	Estimated	NIST
Molar Heat Capacity at Constant Pressure (Cp)	Gas	329.8 J/mol·K	1000	Estimated	NIST
Standard Molar Entropy (S°)	Gas	373.9 J/mol·K	298.15	Estimated	NIST

Table 4: Phase Change and Critical Properties

Property	Value	Unit	Method	Reference
Normal Boiling Point	409.3	K	Experimental	NIST[4]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	43.22	kJ/mol	Estimated	NIST[1]
Critical Temperature (T_c)	606.6	K	Estimated	NIST[4]
Critical Pressure (P_c)	3.1	MPa	Estimated	NIST
Critical Density (ρ_c)	2.49	mol/L	Estimated	NIST

Experimental Protocols

The accurate determination of the thermodynamic properties of **1-Ethylcyclohexene** relies on precise and well-established experimental techniques. The following sections detail the methodologies for the key experiments cited.

Bomb Calorimetry for Enthalpy of Combustion

The standard enthalpy of combustion of liquid **1-Ethylcyclohexene** is determined using a high-precision bomb calorimeter.

Methodology Outline:

- **Sample Preparation:** A precisely weighed sample of high-purity **1-Ethylcyclohexene** is encapsulated in a gelatin capsule or a thin-walled glass ampoule to prevent evaporation. The encapsulated sample is then placed in a platinum crucible within the combustion bomb.
- **Bomb Assembly:** A known length of platinum or iron fuse wire is connected to the electrodes inside the bomb, with the wire in contact with the sample. A small, known amount of distilled water (typically 1 mL) is added to the bottom of the bomb to ensure that the water formed during combustion is in the liquid state.

- **Pressurization:** The bomb is sealed and purged with oxygen to remove atmospheric nitrogen. It is then filled with high-purity oxygen to a pressure of approximately 30 atmospheres.
- **Calorimeter Setup:** The sealed bomb is placed in a calorimeter vessel containing a precisely measured quantity of water. The calorimeter is equipped with a stirrer and a high-precision thermometer.
- **Combustion and Temperature Measurement:** The system is allowed to reach thermal equilibrium. The initial temperature is recorded over a period of time to establish a baseline. The sample is then ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at short intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The corrected temperature rise is determined by accounting for heat exchange with the surroundings. The heat capacity of the calorimeter system (the "calorimeter constant") is determined by burning a standard substance with a known heat of combustion, such as benzoic acid. The enthalpy of combustion of **1-Ethylcyclohexene** is then calculated from the corrected temperature rise, the calorimeter constant, and the mass of the sample, with corrections made for the heat of formation of nitric acid (from residual nitrogen) and the heat of combustion of the fuse wire.

Reaction Calorimetry for Enthalpy of Hydrogenation

The enthalpy of hydrogenation of **1-Ethylcyclohexene** is measured using a reaction calorimeter, which determines the heat evolved during the catalytic hydrogenation of the double bond.

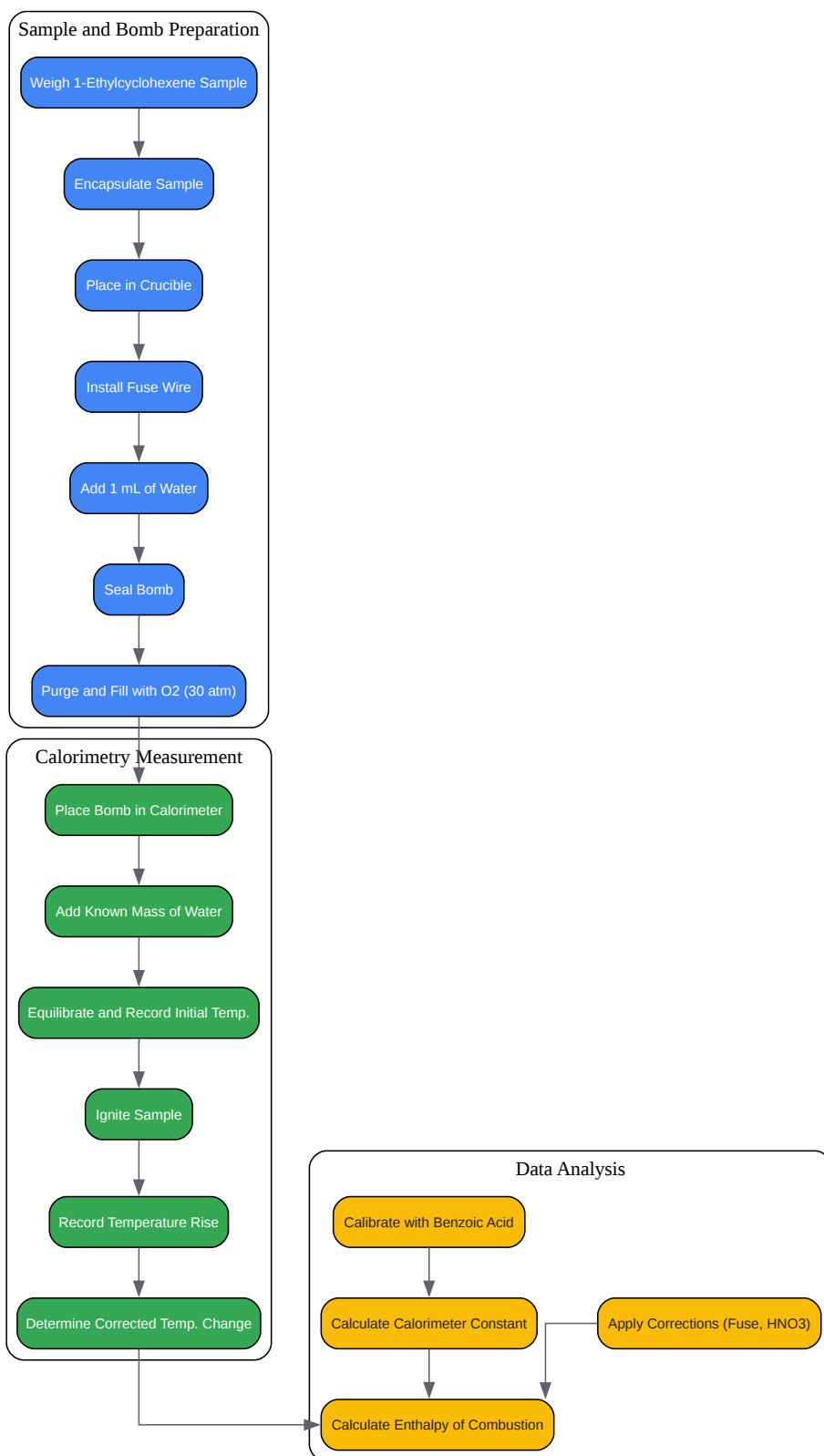
Methodology Outline:

- **Reactant Preparation:** A known mass of **1-Ethylcyclohexene** is dissolved in a suitable solvent, such as glacial acetic acid or a hydrocarbon, and placed in the reaction vessel of the calorimeter.
- **Catalyst Introduction:** A small amount of a hydrogenation catalyst, typically Adams' catalyst (platinum dioxide) or palladium on carbon, is added to the reaction vessel.

- **Calorimeter Assembly:** The reaction vessel is sealed and placed within the calorimeter. The system is allowed to come to thermal equilibrium, and the initial temperature is recorded.
- **Hydrogenation Reaction:** A stream of pure hydrogen gas is introduced into the reaction mixture while stirring vigorously. The hydrogenation of the carbon-carbon double bond is an exothermic process, causing the temperature of the system to rise.
- **Temperature Monitoring:** The temperature is monitored continuously until the reaction is complete, indicated by the cessation of hydrogen uptake and a stable final temperature.
- **Calculation:** The heat capacity of the calorimeter and its contents is determined through electrical calibration or by performing a reaction with a known enthalpy change. The enthalpy of hydrogenation is then calculated from the observed temperature change, the heat capacity of the system, and the number of moles of **1-Ethylcyclohexene** reacted.

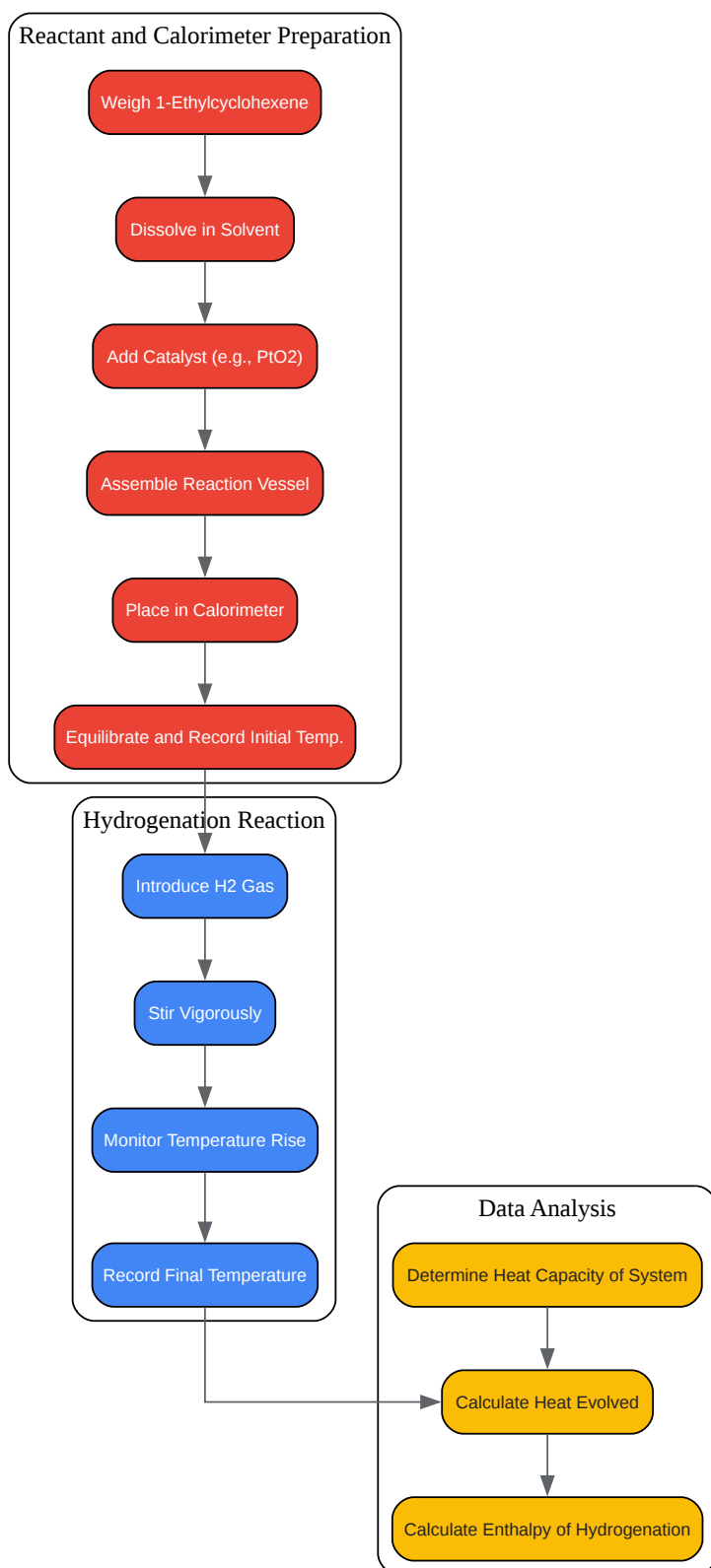
Visualizations

The following diagrams illustrate the experimental workflows for the determination of the enthalpy of combustion and hydrogenation of **1-Ethylcyclohexene**.



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Workflow for Bomb Calorimetry.



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